

Procuring 3-Methylxanthine-d3 for Laboratory Applications: A Technical Guide

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Compound of Interest

Compound Name: 3-Methylxanthine-d3

Cat. No.: B12385473

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For researchers, scientists, and professionals in drug development, obtaining high-purity, stable isotope-labeled compounds is a critical step in ensuring the accuracy and reliability of experimental data. This in-depth technical guide addresses the procurement and utilization of **3-Methylxanthine-d3**, a deuterated analog of the endogenous metabolite 3-methylxanthine.

It is important to note that **3-Methylxanthine-d3** is not a standard, off-the-shelf product. Extensive searches of chemical supplier catalogs indicate that this compound is available primarily through custom synthesis. This guide, therefore, focuses on the process of acquiring custom-synthesized **3-Methylxanthine-d3** and provides an overview of its potential applications in a laboratory setting.

Locating a Supplier for Custom Synthesis

While not available as a stock item, several reputable companies specializing in stable isotope labeling and custom chemical synthesis are equipped to produce **3-Methylxanthine-d3**. These companies typically have extensive experience in the synthesis of complex organic molecules and can provide the necessary documentation, such as a Certificate of Analysis (CoA), to ensure product quality.

When sourcing a custom synthesis provider, it is crucial to inquire about their capabilities in deuteration, their quality control processes, and their ability to provide detailed analytical data. Key specifications to discuss include:

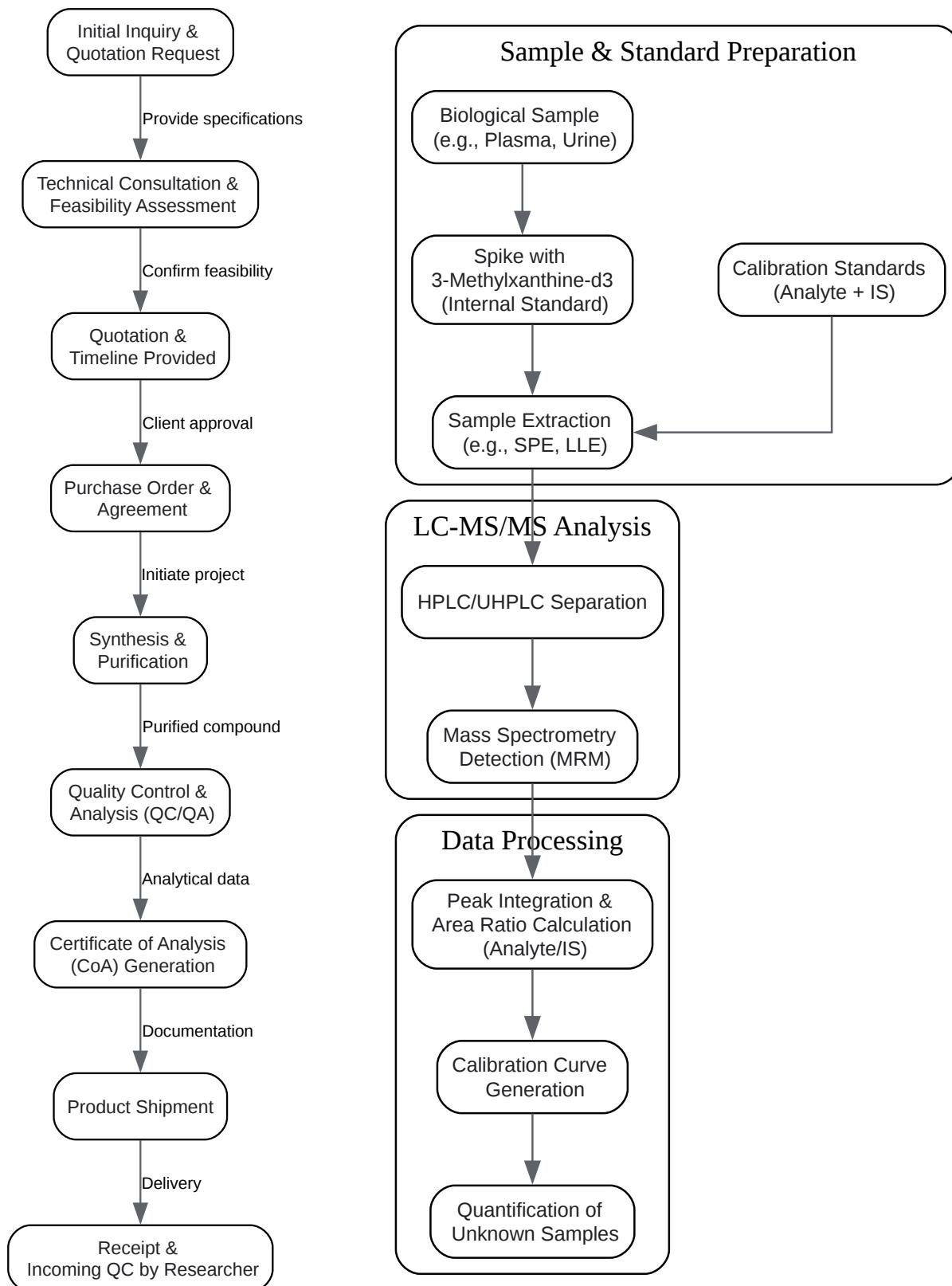
- Chemical Purity: Typically determined by High-Performance Liquid Chromatography (HPLC) and/or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Isotopic Enrichment: The percentage of molecules containing the deuterium label, usually determined by Mass Spectrometry and/or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Final Formulation: Whether the product is supplied as a solid or in a solution.

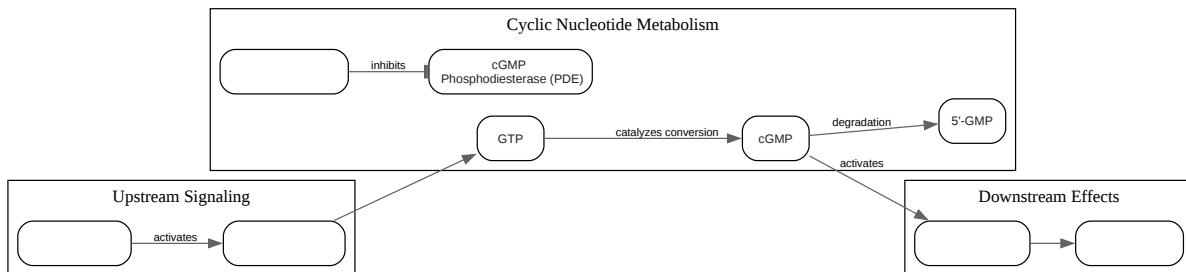
Below is a table of potential suppliers known for their expertise in custom synthesis of stable isotope-labeled compounds. Researchers should contact these companies directly to request a quote for the synthesis of **3-Methylxanthine-d3**.

Supplier	Contact Information	Specialization	Notes
Toronto Research Chemicals (TRC)	Website: --INVALID-LINK--	Custom synthesis of complex organic chemicals, including stable isotope-labeled compounds.	A well-established provider with a broad range of synthetic capabilities.
Cambridge Isotope Laboratories, Inc. (CIL)	Website: --INVALID-LINK--	Production of stable isotopes and stable isotope-labeled compounds.	A leading supplier in the field of stable isotope chemistry.
Alsachim, a part of Shimadzu	Website: --INVALID-LINK--	Development of stable isotope-labeled internal standards and custom synthesis.	Offers expertise in producing labeled standards for clinical and research applications.
Omicron Biochemicals, Inc.	Website: --INVALID-LINK--	Synthesis of ¹³ C, ² H, ¹⁵ N, and ¹⁸ O labeled carbohydrates, nucleosides, and their derivatives.	While specializing in carbohydrates and nucleosides, they may have the capability for custom synthesis of related heterocyclic compounds.

The Custom Synthesis Workflow

The process of procuring a custom-synthesized chemical like **3-Methylxanthine-d3** typically follows a structured workflow. Understanding this process can help researchers plan their experiments and timelines effectively.





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